

The Kynurenine Pathway: A Foundational Guide for Researchers and Drug Development Professionals

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Abstract

The kynurenine pathway (KP) represents the principal metabolic route for the essential amino acid tryptophan, catabolizing over 95% of it.[1] Far from being a simple degradative cascade, the KP is a critical regulator of immunity, neurotransmission, and cellular energy homeostasis. [2][3] Its metabolites, collectively known as kynurenines, are a double-edged sword: some are essential for life, such as the NAD⁺ precursor quinolinic acid, while others are potent neurotoxins or neuroprotectants.[4][5] Dysregulation of this delicate balance is increasingly implicated in a wide array of pathologies, including neurodegenerative diseases, cancer, autoimmune disorders, and psychiatric conditions.[6][7] This in-depth technical guide provides foundational knowledge and practical insights for researchers, scientists, and drug development professionals navigating this complex and therapeutically relevant pathway. We will delve into the core biochemistry, explore state-of-the-art analytical methodologies, detail robust experimental protocols, and provide a framework for data interpretation, empowering researchers to unlock the full potential of the kynurenine pathway in their work.

The Core Biochemistry: Navigating the Kynurenine Pathway

The journey of tryptophan down the kynurenine pathway is a multi-step enzymatic cascade, branching into several arms with distinct biological outcomes. Understanding the key enzymes and the functional dichotomy of the resulting metabolites is fundamental to any investigation in this field.

The Rate-Limiting Gateway: IDO1 and TDO2

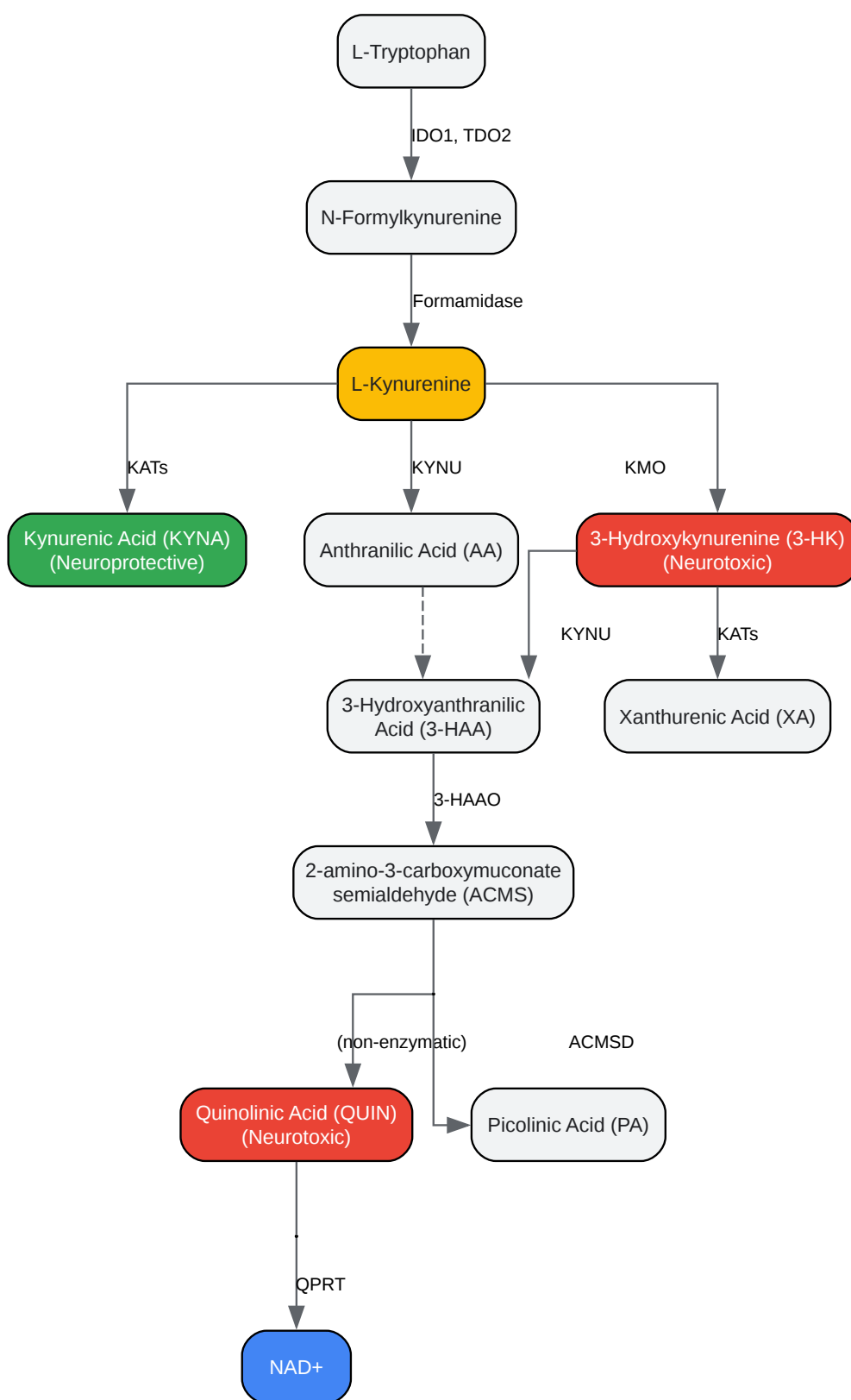
The conversion of L-tryptophan to N-formylkynurenine is the first and rate-limiting step of the pathway.[8] This crucial entry point is governed by two distinct enzymes:

- Indoleamine 2,3-dioxygenase 1 (IDO1): Found ubiquitously in extrahepatic tissues, IDO1 is the primary enzyme in the immune system and the central nervous system (CNS).[3][9] Its expression is potently induced by pro-inflammatory cytokines, most notably interferon-gamma (IFN- γ), placing the kynurenine pathway at the heart of the immune response.[3][10] This immune-mediated activation serves to deplete local tryptophan, suppressing T-cell proliferation, and to generate immunomodulatory kynurenines.[2] A second isoform, IDO2, also exists, though its catalytic activity is significantly lower than IDO1's and its precise physiological role is still under investigation.[11][12]
- Tryptophan 2,3-dioxygenase (TDO2): Primarily located in the liver, TDO2 is responsible for regulating systemic tryptophan levels.[3] Unlike IDO1, TDO2 is not typically induced by inflammatory signals but rather by its substrate, tryptophan, and corticosteroids.[3][13]

The ratio of kynurenine to tryptophan (Kyn/Trp) in biological fluids is often used as a reliable index of IDO1 and/or TDO2 activity.[2][14]

The Central Hub: Kynurenine and Its Divergent Fates

N-formylkynurenine is rapidly converted to L-kynurenine (KYN), the central hub of the pathway. From here, the path diverges, leading to metabolites with often opposing functions. This divergence is primarily controlled by three key enzymes: Kynurenine Aminotransferases (KATs), Kynurenine 3-Monooxygenase (KMO), and Kynureninase (KYNU).



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Figure 1. Overview of the Kynurenine Pathway of Tryptophan Metabolism.

The Neuroprotective Branch: Kynurenic Acid (KYNA)

- Synthesis: Kynurenine is converted to kynurenic acid (KYNA) by kynurenine aminotransferases (KATs), which are present in astrocytes and neurons.[\[7\]](#)[\[15\]](#)
- Function: KYNA is broadly neuroprotective.[\[5\]](#) It is a unique endogenous antagonist of all ionotropic glutamate receptors, including the N-methyl-D-aspartate (NMDA) receptor at the glycine co-agonist site.[\[16\]](#) By dampening excessive glutamatergic signaling, KYNA protects against excitotoxicity, a common mechanism of neuronal death in many neurological disorders.[\[5\]](#)

The Neurotoxic Branch: 3-Hydroxykynurenine (3-HK) and Quinolinic Acid (QUIN)

- Synthesis: The enzyme kynurenine 3-monooxygenase (KMO), found predominantly in microglia and infiltrating macrophages, hydroxylates kynurenine to form 3-hydroxykynurenine (3-HK).[\[17\]](#)[\[18\]](#) 3-HK is further metabolized by kynureninase (KYNU) to 3-hydroxyanthranilic acid (3-HAA), which is then oxidized to quinolinic acid (QUIN).[\[19\]](#)
- Function: This branch is often termed the "neurotoxic" arm of the pathway for two primary reasons:
 - Oxidative Stress: 3-HK is a potent generator of reactive oxygen species (ROS), which can induce oxidative stress and trigger apoptotic neuronal cell death.[\[20\]](#)[\[21\]](#)[\[22\]](#)
 - Excitotoxicity: Quinolinic acid is a selective agonist of the NMDA receptor.[\[16\]](#) In inflammatory conditions, microglia and macrophages can produce high levels of QUIN, leading to excessive NMDA receptor activation, calcium influx, and subsequent excitotoxic neuronal damage.[\[23\]](#)[\[24\]](#)

The balance between the neuroprotective KYNA branch and the neurotoxic KMO-driven branch is critical for CNS homeostasis. A shift in this balance, often measured by the KYNA/QUIN ratio, is a key feature of many neuroinflammatory diseases.[\[25\]](#)

Analytical Methodologies: Quantifying Kynurenine Pathway Metabolites

Accurate quantification of KP metabolites in complex biological matrices is paramount for robust research. The choice of analytical platform is a critical decision driven by the specific research question, required sensitivity, and available resources.

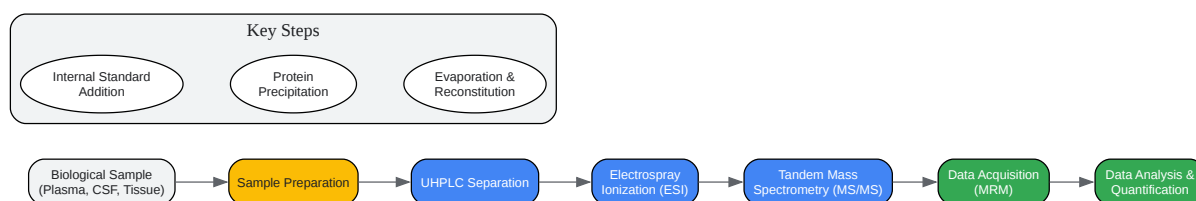
Comparative Analysis of Analytical Platforms

While several techniques exist, liquid chromatography-tandem mass spectrometry (LC-MS/MS) has become the gold standard for its superior sensitivity and selectivity.[\[6\]](#)[\[19\]](#)

Analytical Platform	Principle	Advantages	Disadvantages	Key Applications
LC-MS/MS	Chromatographic separation followed by mass-based detection and fragmentation.	High sensitivity and selectivity; allows for simultaneous quantification of multiple metabolites; requires small sample volumes. [6]	High initial instrument cost; potential for matrix effects requiring careful validation. [26]	Targeted quantitative metabolomics in plasma, CSF, and tissue. [19]
GC-MS	Gas chromatographic separation followed by mass-based detection.	High sensitivity for specific compounds.	Often requires derivatization to make metabolites volatile, adding complexity to the workflow. [6]	Less common now due to the advantages of LC-MS/MS.
HPLC with UV/Fluorescence	Chromatographic separation with detection based on UV absorbance or fluorescence.	Lower instrument cost; widely available. [2]	Lower sensitivity and selectivity compared to MS; susceptible to interference from other compounds in the matrix. [2]	Quantification of more abundant metabolites like tryptophan and kynurenine.

The Gold Standard: LC-MS/MS for Targeted Kynurenine Metabolomics

For researchers aiming to quantify the key neuroactive and immunomodulatory metabolites, a targeted LC-MS/MS approach using a triple quadrupole mass spectrometer is the recommended methodology. This technique utilizes Multiple Reaction Monitoring (MRM) for highly specific and sensitive quantification.[2][6]



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Figure 2. A typical workflow for targeted metabolomics of the kynurenine pathway.

Experimental Protocols: A Self-Validating System

The trustworthiness of any quantitative data hinges on a meticulously executed and validated protocol. The following sections provide a detailed, field-proven methodology for the analysis of kynurenine pathway metabolites from plasma or serum using LC-MS/MS.

Sample Preparation: Protein Precipitation

The goal of sample preparation is to remove interfering substances, such as proteins, while efficiently extracting the target analytes. Protein precipitation is a robust and widely used method for plasma and serum.[6][27]

Step-by-Step Protocol:

- Thawing: Thaw frozen plasma or serum samples on ice to prevent degradation of metabolites.

- Aliquoting: In a 1.5 mL microcentrifuge tube, add 50-100 μ L of plasma or serum.[6][28]
- Internal Standard (IS) Addition: Add an appropriate volume of a pre-prepared internal standard solution. This is a critical step for accurate quantification, as IS corrects for variability in sample preparation and instrument response. The IS solution should contain stable isotope-labeled analogues of the target metabolites (e.g., Kynurenine-d4, Tryptophan-d5).[29]
- Protein Precipitation: Add 3-4 volumes of ice-cold methanol (e.g., 200 μ L for a 50 μ L sample).[6]
- Vortexing: Vortex the mixture vigorously for 30 seconds to ensure thorough mixing and complete protein precipitation.[6]
- Incubation: Incubate the samples at -20°C for at least 20 minutes to enhance protein precipitation.[6]
- Centrifugation: Centrifuge the samples at high speed (e.g., 18,000 x g) for 15 minutes at 4°C to pellet the precipitated proteins.[6]
- Supernatant Transfer: Carefully transfer the clear supernatant to a new microcentrifuge tube, being cautious not to disturb the protein pellet.
- Evaporation: Evaporate the supernatant to dryness using a vacuum concentrator. This step concentrates the analytes.
- Reconstitution: Reconstitute the dried extract in 100 μ L of the initial mobile phase (e.g., water with 0.1% formic acid).[6]
- Final Centrifugation: Centrifuge the reconstituted sample again (18,000 x g for 10 minutes at 4°C) to pellet any remaining particulates that could clog the LC system.
- Transfer to Autosampler Vial: Transfer the final supernatant to an autosampler vial for LC-MS/MS analysis.[6]

LC-MS/MS Instrumental Analysis

- **Liquid Chromatography System:** An ultra-high-performance liquid chromatography (UHPLC) system is recommended for its superior resolution and faster analysis times.^[2] A C18 reversed-phase column is typically used.
- **Mass Spectrometer:** A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source is ideal for targeted quantification.^[6]
- **Chromatographic Separation:** A gradient elution using water and acetonitrile, both typically containing 0.1% formic acid, is employed to separate the metabolites based on their varying polarities. A typical flow rate is between 0.3 and 0.5 mL/min.^[6]
- **Ionization Mode:** Positive electrospray ionization (ESI+) is generally used as it provides the best sensitivity for most kynurenine pathway metabolites.^[19]
- **Data Acquisition:** Multiple Reaction Monitoring (MRM) is used for quantification. This involves selecting a specific precursor ion (the mass of the metabolite) in the first quadrupole, fragmenting it in the collision cell, and then selecting a specific product ion in the third quadrupole. This precursor-to-product ion transition is highly specific to the target analyte, minimizing interferences and maximizing sensitivity.^[2]

Crucial Causality: The Why Behind the Protocol

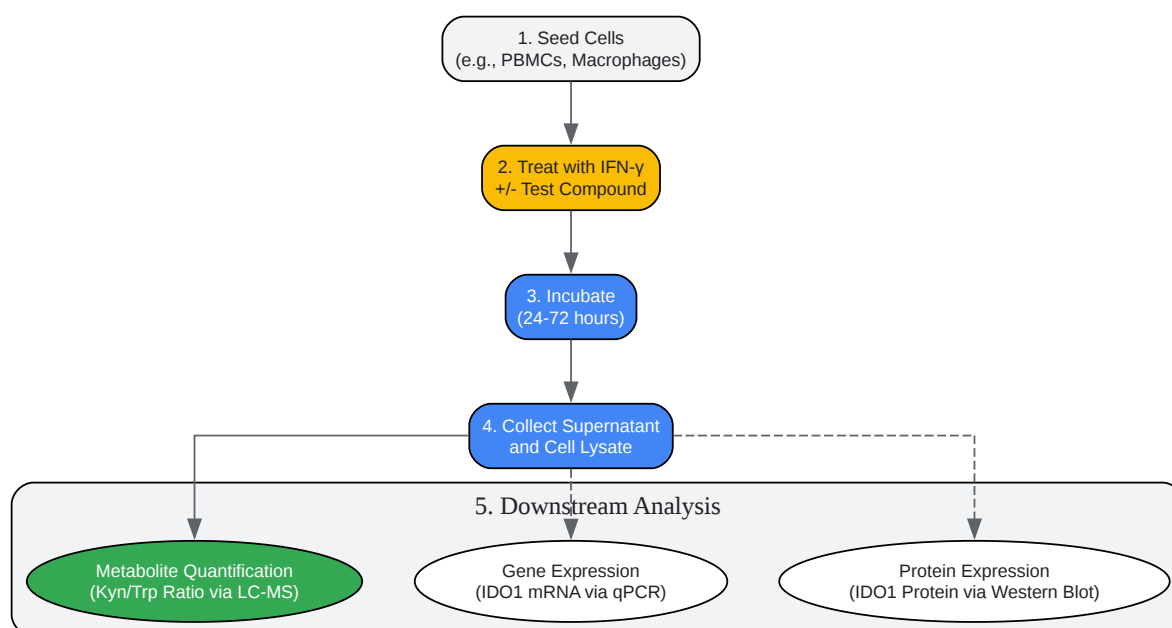
- **Why Ice-Cold Methanol?** Using ice-cold solvent and low temperatures throughout the process minimizes enzymatic activity and prevents potential degradation of thermally labile metabolites.
- **Why Internal Standards?** Biological matrices are complex. Matrix effects can suppress or enhance the ionization of an analyte, leading to inaccurate quantification. A stable isotope-labeled internal standard co-elutes with the analyte and experiences the same matrix effects, allowing for reliable correction and accurate quantification.
- **Why MRM?** The high complexity of biological samples means that multiple compounds can have the same mass (isobars). MRM adds a second layer of specificity by monitoring a unique fragmentation pattern, ensuring that the signal being measured is truly from the analyte of interest.

Foundational In Vitro Models: Probing Pathway Dynamics

Cell-based assays are indispensable tools for dissecting the molecular mechanisms of the kynurenine pathway, screening for enzyme inhibitors, and assessing the functional consequences of pathway modulation.

The IFN- γ Challenge Assay in Immune Cells

This assay is a cornerstone for studying IDO1 induction and its functional consequences. Human peripheral blood mononuclear cells (PBMCs), monocyte-derived macrophages, or cell lines like THP-1 monocytes are commonly used.



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Figure 3. Workflow for an IFN- γ challenge assay to assess IDO1 activity.

Step-by-Step Protocol:

- Cell Culture: Plate cells at an appropriate density in a multi-well plate.
- Treatment: Stimulate the cells with a pro-inflammatory cytokine, typically IFN- γ (e.g., 50 ng/mL), to induce IDO1 expression.[\[10\]](#) Co-incubate with test compounds (e.g., potential IDO1 inhibitors) if applicable.
- Incubation: Incubate the cells for 24-72 hours to allow for IDO1 expression and tryptophan metabolism.
- Sample Collection:
 - Supernatant: Collect the cell culture supernatant for analysis of extracellular tryptophan and kynurenine.
 - Cell Lysate: Lyse the cells to extract RNA for gene expression analysis (qPCR) or protein for expression analysis (Western Blot).
- Analysis:
 - Functional Activity: Analyze the supernatant using LC-MS/MS to determine tryptophan and kynurenine concentrations. The Kyn/Trp ratio serves as a direct measure of IDO1 enzymatic activity.
 - Expression Levels: Quantify IDO1 mRNA levels using qPCR and IDO1 protein levels using Western Blot to confirm that the observed activity changes are due to modulation of the enzyme's expression.

Data Interpretation: Beyond Single Metabolites

Interpreting kynurenine pathway data requires looking beyond the absolute concentration of a single metabolite. The ratios between metabolites often provide more profound biological insights into the dynamic state of the pathway.

- Kynurenine/Tryptophan (Kyn/Trp) Ratio: As mentioned, this is a primary index of the activity of the rate-limiting enzymes, IDO1 and TDO2. An elevated Kyn/Trp ratio is a hallmark of immune activation.[\[14\]](#)

- Kynurenic Acid/Kynurenine (KYNA/Kyn) Ratio: This ratio can be interpreted as an index of KAT activity, reflecting the propensity to shunt kynurenine down the neuroprotective pathway.
- 3-Hydroxykynurenine/Kynurenine (3-HK/Kyn) Ratio: This ratio provides an indication of KMO activity, the gateway to the neurotoxic branch.
- Kynurenic Acid/Quinolinic Acid (KYNA/QUIN) Ratio: This is arguably one of the most critical ratios for neurobiology. It represents the balance between neuroprotection and excitotoxicity. A decreased KYNA/QUIN ratio is observed in several neuroinflammatory and depressive disorders, suggesting a shift towards a neurotoxic profile.^[25]

Conclusion and Future Directions

The kynurenine pathway is a complex, multifaceted system with profound implications for human health and disease. Its role as a central mediator of inflammation and neurotransmission makes it an exceptionally attractive target for therapeutic intervention. For researchers and drug developers, a deep understanding of the pathway's biochemistry, coupled with robust analytical and experimental methodologies, is essential for success. The gold-standard approach of LC-MS/MS provides the necessary sensitivity and specificity for accurate quantification, while well-designed in vitro assays offer mechanistic insights. By focusing on the dynamic interplay of metabolites, as reflected in key metabolic ratios, we can move beyond simple measurements to a more holistic understanding of the pathway's status in pathological conditions. Future research will undoubtedly focus on developing more specific inhibitors for key enzymes like KMO, exploring the therapeutic potential of modulating the KYNA/QUIN balance, and further elucidating the complex, non-redundant roles of IDO1, IDO2, and TDO2 in different disease contexts.^{[1][13][30]} The tools and frameworks presented in this guide provide a solid foundation for these exciting future endeavors.

References

- Stone, T. W. (1993). Neuropharmacology of quinolinic and kynurenic acids. *Pharmacological Reviews*, 45(3), 309-379. Available from: [\[Link\]](#)
- Sayana, P., & Wilson, A. (2023). Kynurenine Pathway Metabolites as Potential Biomarkers in Chronic Pain. *PubMed Central*. Available from: [\[Link\]](#)

- Hossen, M. M., et al. (2025). The current state in liquid chromatography-mass spectrometry methods for quantifying kynurenine pathway metabolites in biological samples: a systematic review. Critical Reviews in Clinical Laboratory Sciences. Available from: [\[Link\]](#)
- Guillemin, G. J. (2012). Kynurenine pathway metabolism and neuroinflammatory disease. PubMed. Available from: [\[Link\]](#)
- Vécsei, L., et al. (2019). Kynurenine Pathway Metabolites as Potential Clinical Biomarkers in Coronary Artery Disease. Frontiers in Immunology. Available from: [\[Link\]](#)
- Lim, C. K., et al. (2017). Kynurenine Pathway Metabolites in Humans: Disease and Healthy States. International Journal of Tryptophan Research. Available from: [\[Link\]](#)
- Gaspar, R., et al. (2023). Diverse Physiological Roles of Kynurenine Pathway Metabolites: Updated Implications for Health and Disease. MDPI. Available from: [\[Link\]](#)
- Okuda, S., et al. (1998). 3-Hydroxykynurenine, an endogenous oxidative stress generator, causes neuronal cell death with apoptotic features and region selectivity. Journal of Neurochemistry. Available from: [\[Link\]](#)
- Grohmann, U., & Puccetti, P. (2015). On the Non-Redundant Roles of TDO2 and IDO1. Frontiers in Immunology. Available from: [\[Link\]](#)
- Uddin, M. S., et al. (2021). Neuroinflammation and the Kynurenine Pathway in CNS Disease: Molecular Mechanisms and Therapeutic Implications. International Journal of Molecular Sciences. Available from: [\[Link\]](#)
- Heyes, M. P., et al. (1992). A mechanism of quinolinic acid formation by brain in inflammatory neurological disease. The Journal of Biological Chemistry. Available from: [\[Link\]](#)
- Amaral, M., et al. (2013). Modulation of Enzyme Activity in the Kynurenine Pathway by Kynurenine Monooxygenase Inhibition. Frontiers in Neuroscience. Available from: [\[Link\]](#)
- 3-Hydroxykynurenine – Knowledge and References. Taylor & Francis. Available from: [\[Link\]](#)
- Saito, K., et al. (1993). Effects of immune activation on quinolinic acid and neuroactive kynurenines in the mouse. Neuroscience. Available from: [\[Link\]](#)

- Urbańska, E. M., & Schwarcz, R. (2018). Kynurenic acid in neurodegenerative disorders—unique neuroprotection or double-edged sword?. *Journal of Neurochemistry*. Available from: [\[Link\]](#)
- Davis, I., & Liu, A. (2015). 3-hydroxykynurenine is a ROS-inducing cytotoxic tryptophan metabolite that disrupts the TCA cycle. *Frontiers in Bioscience*. Available from: [\[Link\]](#)
- Kynurenine Pathway Metabolites LC-MS/MS Analysis Kit. JASEM. Available from: [\[Link\]](#)
- Lim, C. K., et al. (2017). The Involvement of Neuroinflammation and Kynurenine Pathway in Parkinson's Disease. *ResearchGate*. Available from: [\[Link\]](#)
- Singh, I., et al. (2022). The Kynurenine Pathway and Kynurenine 3-Monooxygenase Inhibitors. *Molecules*. Available from: [\[Link\]](#)
- Analytical methods used for kynurenine pathway metabolites' determination in biological samples (excluding methods with electrochemical detection). *ResearchGate*. Available from: [\[Link\]](#)
- Kynurenine-pathway inhibitors. The structures of selected compounds... *ResearchGate*. Available from: [\[Link\]](#)
- (PDF) Neuroinflammation and the Kynurenine Pathway in CNS Disease: Molecular Mechanisms and Therapeutic Implications. *ResearchGate*. Available from: [\[Link\]](#)
- Davis, I., et al. (2023). 3-hydroxykynurenine is a ROS-inducing cytotoxic tryptophan metabolite that disrupts the TCA cycle. *bioRxiv*. Available from: [\[Link\]](#)
- Method overview of sample preparation for targeted quantification of kynurenine metabolites and untargeted metabolomics. *ResearchGate*. Available from: [\[Link\]](#)
- Singh, I., et al. (2022). The Kynurenine Pathway and Kynurenine 3-Monooxygenase Inhibitors. *PubMed Central*. Available from: [\[Link\]](#)
- Uddin, M. S., et al. (2021). Neuroinflammation and the Kynurenine Pathway in CNS Disease: Molecular Mechanisms and Therapeutic Implications. *PubMed Central*. Available from: [\[Link\]](#)

- Amaral, M., et al. (2019). Modulation of Enzyme Activity in the Kynurenine Pathway by Kynurenine Monooxygenase Inhibition. *Frontiers in Molecular Biosciences*. Available from: [\[Link\]](#)
- Ye, Z., et al. (2019). Role of IDO and TDO in Cancers and Related Diseases and the Therapeutic Implications. *Journal of Hematology & Oncology*. Available from: [\[Link\]](#)
- 3Hydroxykynurenine, an Endogenous Oxidative Stress Generator, Causes Neuronal Cell Death with Apoptotic Features and Region Selectivity. *ResearchGate*. Available from: [\[Link\]](#)
- Arnone, D., et al. (2018). Role of Kynurenine Pathway and its Metabolites in Mood Disorders: A Systematic Review and Meta-Analysis of Clinical Studies. *Neuroscience & Biobehavioral Reviews*. Available from: [\[Link\]](#)
- Merlo, L. M. F., et al. (2016). IDO2 in Immunomodulation and Autoimmune Disease. *Frontiers in Immunology*. Available from: [\[Link\]](#)
- Giorgini, F., et al. (2013). Targeted Deletion of Kynurenine 3-Monooxygenase in Mice: A NEW TOOL FOR STUDYING KYNURENINE PATHWAY METABOLISM IN PERIPHERY AND BRAIN. *Journal of Biological Chemistry*. Available from: [\[Link\]](#)
- Wsól, A., et al. (2020). Electrochemical Determination of Kynurenine Pathway Metabolites—Challenges and Perspectives. *Molecules*. Available from: [\[Link\]](#)
- Al-Yasari, I. H., & Abdel-Magid, A. F. (2023). IDO and TDO inhibitors in cancer immunotherapy: mechanisms, clinical development, and future directions. *RSC Medicinal Chemistry*. Available from: [\[Link\]](#)
- Huang, Y., et al. (2012). A simple LC–MS/MS method for determination of kynurenine and tryptophan concentrations in human plasma from HIV-infected patients. *Bioanalysis*. Available from: [\[Link\]](#)
- Du, X., et al. (2019). Differential Roles of IDO1 and IDO2 in T and B Cell Inflammatory Immune Responses. *Frontiers in Immunology*. Available from: [\[Link\]](#)
- Savitz, J., et al. (2015). Reduction of kynurenic acid to quinolinic acid ratio in both the depressed and remitted phases of major depressive disorder. *Brain, Behavior, and Immunity*.

Available from: [\[Link\]](#)

- The kynurenine pathway. The kynurenine pathway is the essential metabolic pathway for the catabolism of tryptophan... ResearchGate. Available from: [\[Link\]](#)
- Kynurenine pathway – Knowledge and References. Taylor & Francis. Available from: [\[Link\]](#)
- Fuertig, R., et al. (2016). LC–MS/MS-Based Quantification of Kynurenine Metabolites, Tryptophan, Monoamines and Neopterin in Plasma, Cerebrospinal Fluid and Brain. Bioanalysis. Available from: [\[Link\]](#)
- Guillemin, G. J., et al. (2007). Characterization of the Kynurenine Pathway in Human Neurons. Journal of Neuroscience. Available from: [\[Link\]](#)
- Guillemin, G. J., et al. (2007). Characterization of the Kynurenine Pathway in Human Neurons. Journal of Neuroscience. Available from: [\[Link\]](#)

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- 1. [Frontiers | Modulation of Enzyme Activity in the Kynurenine Pathway by Kynurenine Monooxygenase Inhibition \[frontiersin.org\]](#)
- 2. [Frontiers | Kynurenine Pathway Metabolites as Potential Clinical Biomarkers in Coronary Artery Disease \[frontiersin.org\]](#)
- 3. [Kynurenine Pathway Metabolites in Humans: Disease and Healthy States - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 4. [Modulation of Enzyme Activity in the Kynurenine Pathway by Kynurenine Monooxygenase Inhibition - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 5. [Kynurenic acid in neurodegenerative disorders—unique neuroprotection or double-edged sword? - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 6. [benchchem.com \[benchchem.com\]](#)

- 7. mdpi.com [mdpi.com]
- 8. Role of IDO and TDO in Cancers and Related Diseases and the Therapeutic Implications - PMC [pubmed.ncbi.nlm.nih.gov]
- 9. taylorandfrancis.com [taylorandfrancis.com]
- 10. Effects of immune activation on quinolinic acid and neuroactive kynurenines in the mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Frontiers | IDO2 in Immunomodulation and Autoimmune Disease [frontiersin.org]
- 12. Frontiers | Differential Roles of IDO1 and IDO2 in T and B Cell Inflammatory Immune Responses [frontiersin.org]
- 13. On the Non-Redundant Roles of TDO2 and IDO1 - PMC [pubmed.ncbi.nlm.nih.gov]
- 14. Role of Kynurenine Pathway and its Metabolites in Mood Disorders: A Systematic Review and Meta-Analysis of Clinical Studies - PMC [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. Neuropharmacology of quinolinic and kynurenic acids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. taylorandfrancis.com [taylorandfrancis.com]
- 18. The Kynurenine Pathway and Kynurenine 3-Monooxygenase Inhibitors - PMC [pubmed.ncbi.nlm.nih.gov]
- 19. tandfonline.com [tandfonline.com]
- 20. 3-Hydroxykynurenine, an endogenous oxidative stress generator, causes neuronal cell death with apoptotic features and region selectivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. 3-hydroxykynurenine is a ROS-inducing cytotoxic tryptophan metabolite that disrupts the TCA cycle - PMC [pubmed.ncbi.nlm.nih.gov]
- 22. researchgate.net [researchgate.net]
- 23. Kynurenine pathway metabolism and neuroinflammatory disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. academic.oup.com [academic.oup.com]
- 25. Reduction of kynurenic acid to quinolinic acid ratio in both the depressed and remitted phases of major depressive disorder - PMC [pubmed.ncbi.nlm.nih.gov]
- 26. mdpi.com [mdpi.com]
- 27. researchgate.net [researchgate.net]
- 28. jasem.com.tr [jasem.com.tr]

- [29. A simple LC–MS/MS method for determination of kynurenine and tryptophan concentrations in human plasma from HIV-infected patients - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [30. The Kynurenine Pathway and Kynurenine 3-Monooxygenase Inhibitors - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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